

# Sal003 not dissolving in DMSO issues

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## Compound of Interest

Compound Name: Sal003

Cat. No.: B1681387

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## Sal003 Technical Support Center

This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility issues with **Sal003** in Dimethyl Sulfoxide (DMSO). Proper dissolution is critical for accurate and reproducible experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Sal003** in DMSO?

A1: **Sal003** is generally reported to have high solubility in DMSO, though values can vary between suppliers. It is significantly less soluble in aqueous solutions and ethanol<sup>[1][2]</sup>. For best results, always refer to the batch-specific data on the Certificate of Analysis provided by your supplier.

Summary of Reported **Sal003** Solubility in DMSO

Supplier	Reported Solubility (mg/mL)	Reported Solubility (Molar)	Reference
MedchemExpress	≥ 100 mg/mL	≥ 215.88 mM	[3]
Selleck Chemicals	93 mg/mL	200.77 mM	[1]
AdooQ Bioscience	84 mg/mL	181.34 mM	[2]
TargetMol	46.3 mg/mL	99.95 mM	[4]
Abcam	Not specified in mg/mL	Soluble to 100 mM	[5]
R&D Systems	Not specified in mg/mL	Soluble to 100 mM	

| Sigma-Aldrich | 10 mg/mL | ~21.6 mM | |

Q2: My **Sal003** is not fully dissolving in DMSO, or it is precipitating out of solution. What are the common causes?

A2: Several factors can contribute to **Sal003** solubility issues in DMSO:

- **Moisture in DMSO:** DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. This is the most common cause of reduced solubility. "Wet" DMSO has a significantly lower capacity to dissolve **Sal003**[1][3].
- **Low-Quality or Old DMSO:** The purity and age of the DMSO can affect its solvent properties. Impurities or degradation products can interfere with dissolution.
- **Supersaturation:** Attempting to dissolve **Sal003** beyond its solubility limit for a specific batch or under suboptimal conditions will result in precipitation.
- **Incorrect Temperature:** Dissolution may be incomplete at room temperature, especially at higher concentrations.
- **Compound Purity:** Variations in the purity of the **Sal003** solid can affect its solubility characteristics.

Q3: My DMSO stock solution is clear, but the compound precipitates when I add it to my aqueous cell culture medium. What is happening?

A3: This is a common issue for hydrophobic compounds like **Sal003**. While highly soluble in an organic solvent like DMSO, **Sal003** has very poor aqueous solubility[1][2]. When the concentrated DMSO stock is diluted into a large volume of aqueous medium, the solvent environment changes dramatically. The DMSO concentration drops, and the water molecules cannot keep the hydrophobic **Sal003** in solution, causing it to precipitate or "crash out"[6].

Q4: How should I store **Sal003** powder and its DMSO stock solutions?

A4: Proper storage is crucial to maintain the compound's integrity and solubility.

- Powder: Store the solid **Sal003** powder at -20°C, protected from light and moisture[1][5]. The product may be air and light sensitive[5].
- Stock Solutions: Prepare a concentrated stock solution in anhydrous DMSO. Aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound and introduce moisture into the stock[1]. Store these aliquots at -20°C for up to 1 year or at -80°C for up to 2 years[1][3]. Some suppliers recommend using the solution within 1 month when stored at -20°C[1][2].

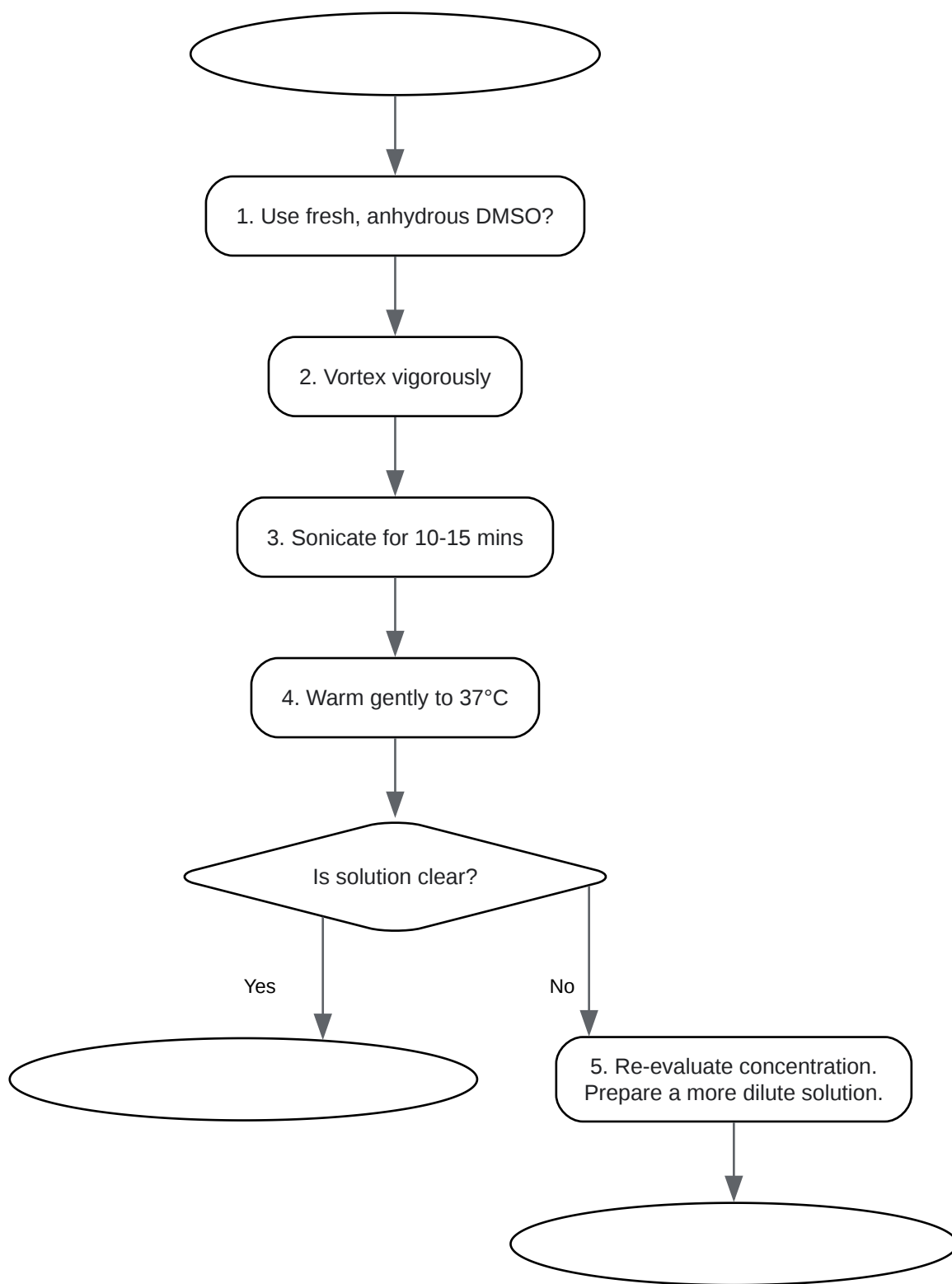
## Troubleshooting Guide

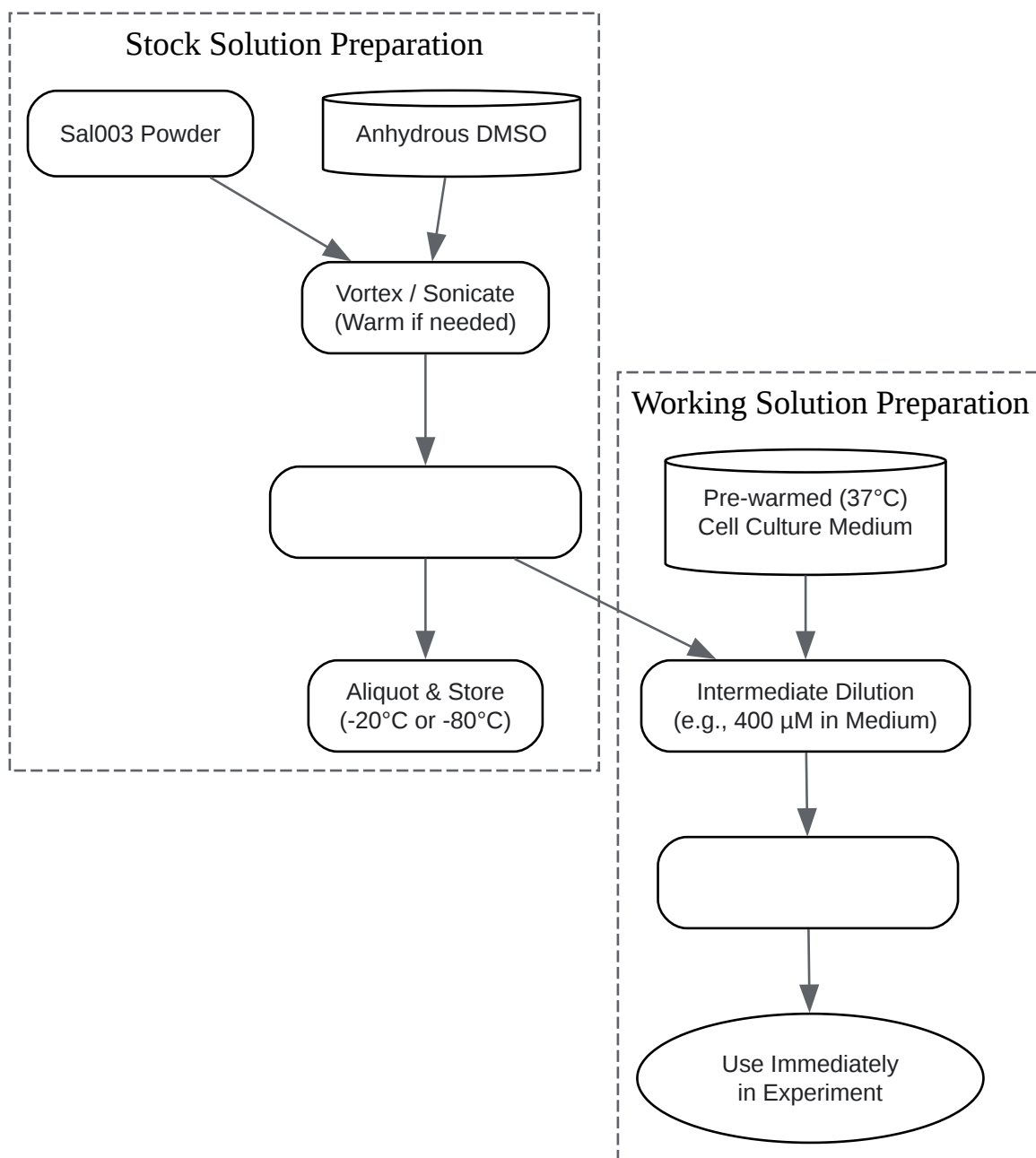
Problem: **Sal003** powder is not fully dissolving in DMSO.

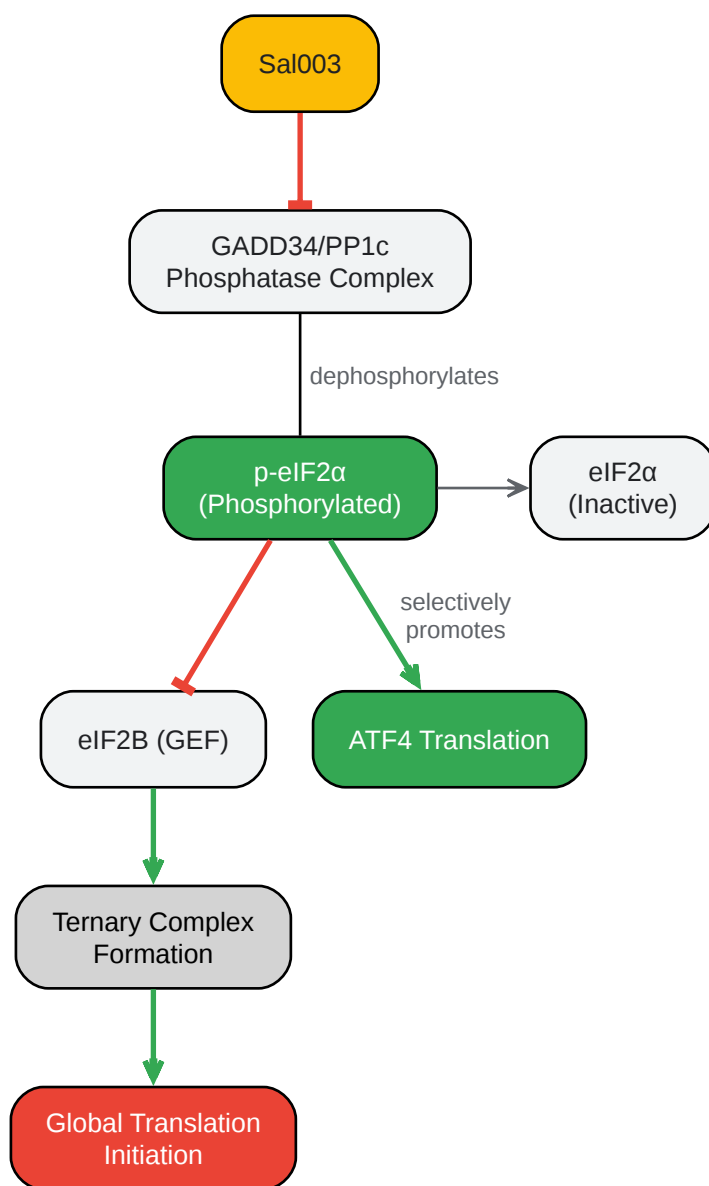
Solution Steps:

- Verify DMSO Quality: Always use fresh, high-purity, anhydrous ( $\leq 0.02\%$  water) DMSO from a newly opened bottle[1]. If your lab's main stock has been open for a while, it has likely absorbed atmospheric moisture.
- Use Mechanical Assistance: Vortex the solution vigorously for 1-2 minutes.
- Apply Sonication: If vortexing is insufficient, sonicate the vial in a water bath for 10-15 minutes. Sonication can help break up small aggregates and accelerate dissolution[3][4].

- **Apply Gentle Heat:** Warm the solution to 37°C for 10-15 minutes. This can significantly increase the solubility of many compounds. Avoid excessive or prolonged heating, as it may degrade **Sal003**.
- **Re-evaluate Concentration:** If the above steps fail, you may be exceeding the solubility limit for your specific batch of **Sal003**. Try preparing a more dilute stock solution.







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